

OptoDArG validation with TRPC knockout cells

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: OptoDArG

Cat. No.: S538187

Get Quote

OptoDArG and TRPC Channel Validation

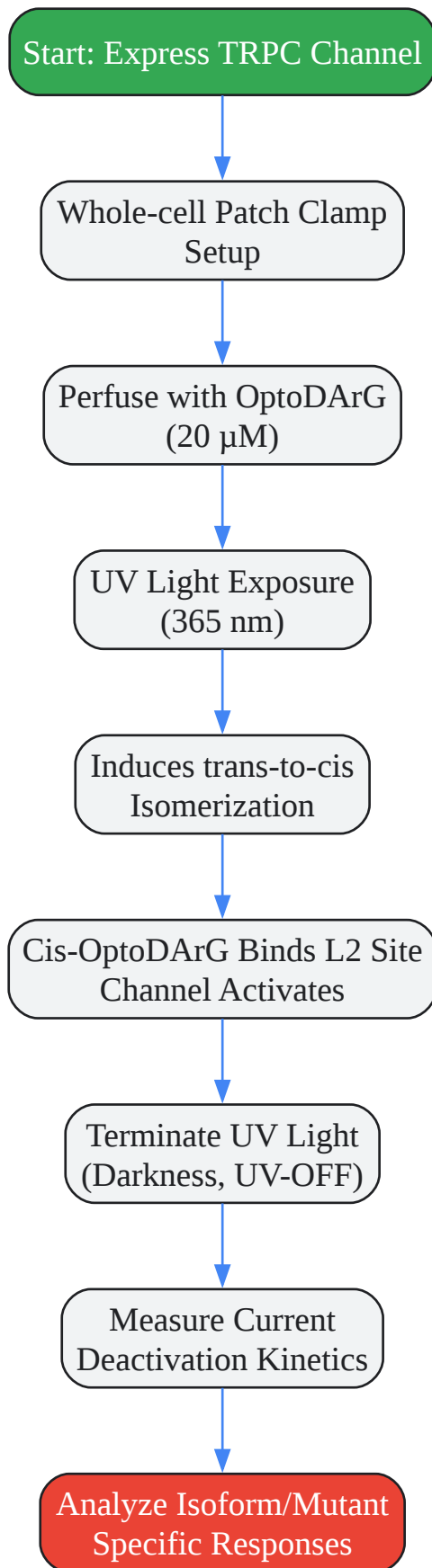
OptoDArG is a photoswitchable diacylglycerol (DAG) analog that enables precise, light-controlled activation of DAG-sensitive TRPC channels (TRPC3, C6, C7) [1] [2]. Its core validation stems from studies showing that its biologically active *cis* conformation selectively gates TRPC channels through specific structural fenestrations in the channel's pore domain [2].

The table below summarizes key experimental findings that establish **OptoDArG** as a specific probe for TRPC channel function.

Experimental Finding	Implication for Specificity	Relevant TRPC Isoforms
Cis -OptoDArG-induced current decay in the dark is isoform-dependent [1].	Suggests differential interaction strength and conformational trapping between isoforms.	TRPC3, TRPC6, TRPC7
Thermal relaxation of cis -OptoDArG is sensitive to mutations in the L2 lipid coordination site [1].	Confirms a direct interaction within a defined structural pocket of the channel.	TRPC3 (G652 residue) [2]
Cis -OptoDArG activates channels, while trans -OptoDArG does not [2].	Provides a high signal-to-noise ratio through optical control, enabling "optical lipid clamp" [1].	TRPC3, TRPC6, TRPC7

Experimental Workflow for Channel Probing

The following diagram outlines a general workflow for using **OptoDArG** to investigate TRPC channel function, based on methodologies from the cited research [1] [2].



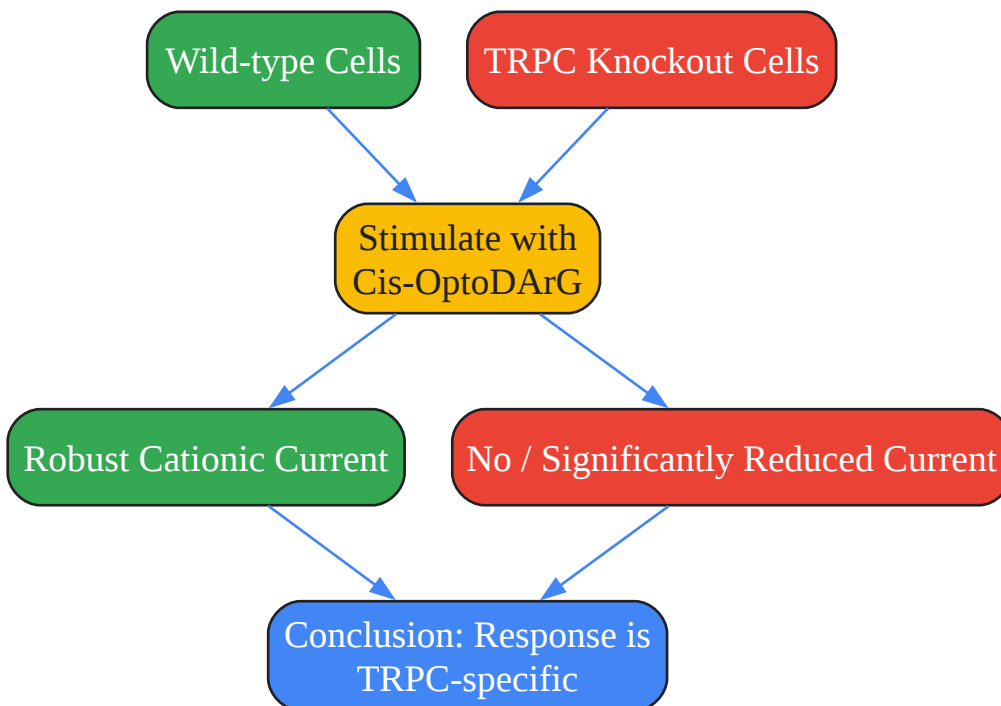
[Click to download full resolution via product page](#)

Key Protocol Details:

- **Cell System:** Experiments are typically performed in transfected HEK293 cells [1].
- **Electrophysiology:** Whole-cell patch-clamp recordings are used to measure channel currents. The pipette (internal) and bath (external) solutions are designed to control ion concentrations and isolate TRPC-mediated currents [1].
- **Optical Control:** A CoolLED pE-300Ultra system or similar is used to deliver precise wavelengths of light (365 nm for *trans-to-cis*, 430 nm for *cis-to-trans*) to the cells [1].
- **Key Measurement:** A critical readout is the deactivation kinetics of the current after UV light is turned off. This decay reflects the stability of the *cis*-**OptoDArG**-channel complex and is sensitive to the channel's isoform and specific mutations [1].

Insights for Knockout Cell Validation

While direct data from TRPC knockout cells is not present in the search results, the established properties of **OptoDArG** suggest a clear validation strategy. The diagram below illustrates the logical framework for using this probe in a knockout system.



[Click to download full resolution via product page](#)

The molecular mechanism of **OptoDARG** involves binding to a specific lipid-gating fenestration in the TRPC3 pore domain, as revealed by structural-guided mutagenesis [2]. A key finding was that mutating a single glycine residue (G652) in this fenestration altered the channel's ability to be gated by different DAG molecules, directly implicating this site in lipid sensing [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Characterization of DAG Binding to TRPC Channels by... [pmc.ncbi.nlm.nih.gov]
2. An optically controlled probe identifies... | Nature Chemical Biology [nature.com]

To cite this document: Smolecule. [OptoDARG validation with TRPC knockout cells]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538187#optodarg-validation-with-trpc-knockout-cells>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com